

An In-depth Technical Guide to the Physical Characteristics of 4-Iodobenzyl Bromide

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Compound of Interest

Compound Name: 4-Iodobenzyl bromide

Cat. No.: B105730

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This technical guide provides a comprehensive overview of the known physical characteristics of **4-iodobenzyl bromide**, with a focus on its melting point and solubility. The information is tailored for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Physical Properties

4-Iodobenzyl bromide (CAS No. 16004-15-2), also known as α -bromo-4-iodotoluene, is a substituted aromatic halide commonly used as an intermediate in organic synthesis. Its physical properties are crucial for its handling, storage, and application in various chemical reactions.

Table 1: Summary of Physical Characteristics of **4-Iodobenzyl Bromide**

Property	Value	Source
Melting Point	78-82 °C	[1][2][3]
Solubility in Water	Insoluble	

Note: The melting point is a literature value and may vary slightly depending on the purity of the substance.

Experimental Protocols

While specific experimental data for the determination of **4-iodobenzyl bromide**'s physical properties are not extensively published, standardized methodologies for organic compounds are applicable. The following sections detail the general procedures for determining melting point and solubility.

2.1. Melting Point Determination (Capillary Method)

The melting point of a solid organic compound is a key indicator of its purity. A sharp melting range (typically 0.5-1 °C) is characteristic of a pure substance, whereas impurities tend to depress and broaden the melting range.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **4-iodobenzyl bromide** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, with the sample positioned adjacent to the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube with mineral oil or a modern digital melting point apparatus).
- **Heating:** The heating bath is heated gradually, and the temperature is monitored closely. The rate of heating should be slow (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** Two temperatures are recorded:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire solid sample has completely melted into a clear liquid.
- **Reporting:** The melting point is reported as the range between T1 and T2.

2.2. Solubility Determination

The solubility of a compound in various solvents provides insights into its polarity and potential applications in different reaction media. The principle of "like dissolves like" is a useful

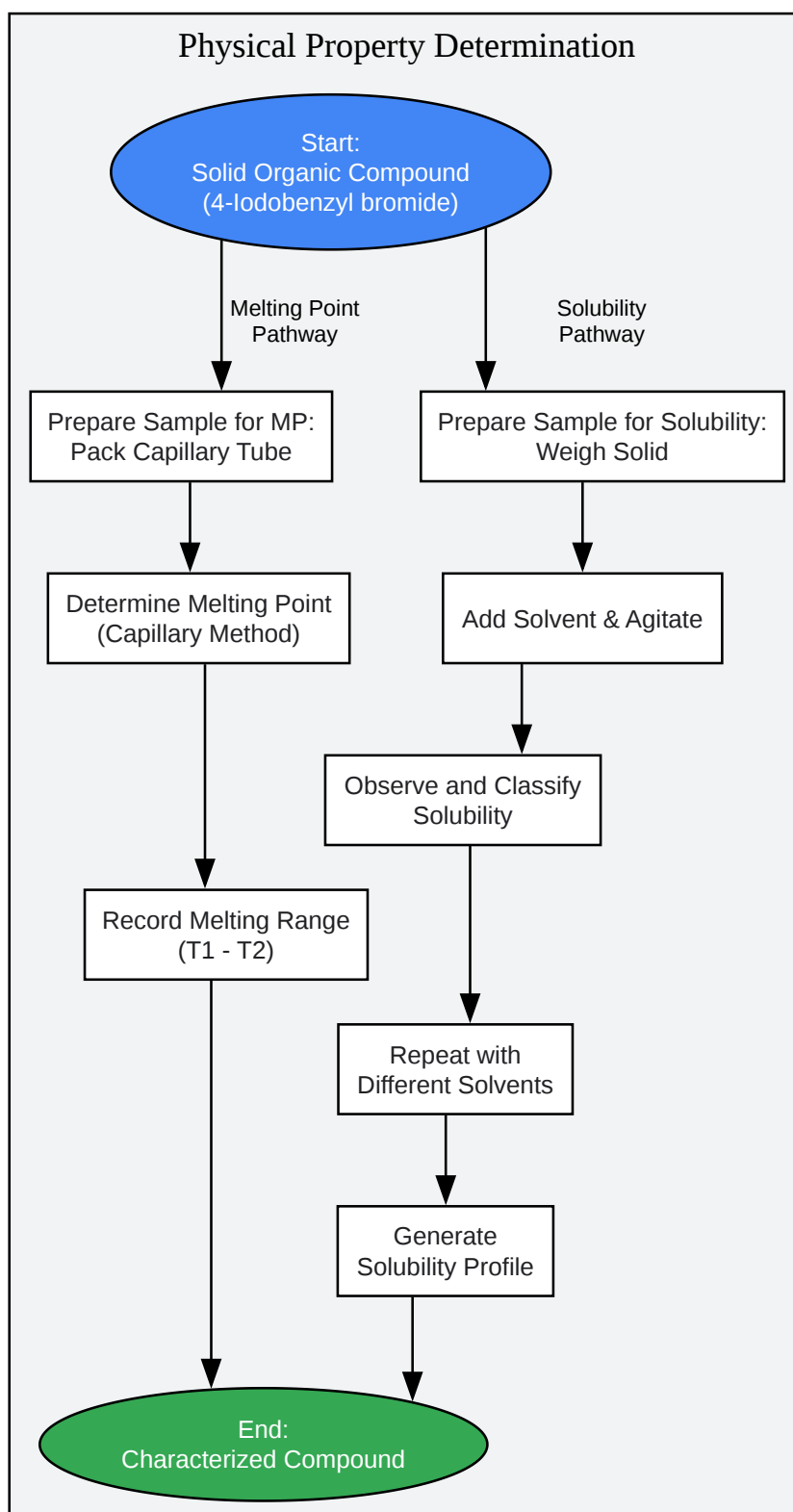
guideline, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents.

Qualitative Solubility Test Methodology:

- **Sample Preparation:** A small, measured amount of **4-Iodobenzyl bromide** (e.g., 20-30 mg) is placed into a clean, dry test tube.
- **Solvent Addition:** A measured volume of the solvent to be tested (e.g., 1 mL) is added to the test tube.
- **Mixing:** The mixture is agitated vigorously for a set period (e.g., 1-2 minutes) at a controlled temperature (usually room temperature).
- **Observation:** The mixture is observed to determine if the solid has dissolved completely, partially, or not at all.
- **Classification:** The solubility is typically classified as:
 - **Soluble:** The solid dissolves completely.
 - **Slightly Soluble:** A noticeable portion of the solid dissolves.
 - **Insoluble:** No significant amount of the solid dissolves.
- **Solvent Selection:** This procedure is repeated with a range of solvents of varying polarities, such as water, ethanol, acetone, dichloromethane, and hexane, to create a solubility profile.

Experimental Workflow Visualization

The following diagram illustrates the general experimental workflow for determining the key physical characteristics of a solid organic compound like **4-Iodobenzyl bromide**.



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Workflow for Physical Characterization

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